

An In-depth Technical Guide to the Physical Constants of Diethyl Acetylsuccinate

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Compound of Interest

Compound Name: Diethyl acetylsuccinate

Cat. No.: B109451

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This guide provides a comprehensive overview of the key physical constants of **diethyl acetylsuccinate**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require accurate physical data and detailed experimental methodologies.

Core Physical Properties

Diethyl acetylsuccinate is a colorless to slightly yellow liquid utilized as an intermediate in various organic syntheses, including the production of pharmaceuticals and agrochemicals.^[1] Accurate knowledge of its physical properties is crucial for its application and handling in a laboratory setting.

Data Presentation

The primary physical constants of **diethyl acetylsuccinate** are summarized in the table below for clear and easy reference.

Physical Constant	Value	Conditions
Boiling Point	180-183 °C	at 50 mmHg
Density	1.081 g/mL	at 25 °C

Source:^[1]^[2]

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid compound such as **diethyl acetylsuccinate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[3] For pure compounds, this is a sharp, characteristic temperature.

Micro-Boiling Point Determination Method:

This method is suitable when only a small sample of the liquid is available.

- Apparatus Setup:
 - A small amount of **diethyl acetylsuccinate** (approximately 0.5 mL) is placed into a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the liquid.
 - The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
 - The entire assembly is then placed in a heating bath (e.g., a Thiele tube or a beaker with paraffin oil) to allow for uniform heating.^[4]^[5]
- Procedure:
 - The heating bath is gently heated.^[5]
 - As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
 - Upon reaching the boiling point, the vapor pressure of the liquid will equal the atmospheric pressure, resulting in a rapid and continuous stream of bubbles from the capillary tube.^[5]
 - At this point, heating is discontinued.

- The liquid will begin to cool, and the bubbling will slow down. The boiling point is the temperature recorded at the exact moment the stream of bubbles stops and the liquid is drawn back into the capillary tube.[5]

Distillation Method:

For larger volumes, a simple distillation apparatus can be used to determine the boiling point.
[6]

- Apparatus Setup:
 - A sample of **diethyl acetylsuccinate** (at least 5 mL) is placed in a distillation flask with a few boiling chips to ensure smooth boiling.[3]
 - A thermometer is positioned in the neck of the flask so that the top of the bulb is level with the side arm leading to the condenser.
 - The flask is connected to a condenser, which is in turn connected to a receiving flask.
- Procedure:
 - The distillation flask is heated.
 - As the liquid boils, the vapor rises and surrounds the thermometer bulb.
 - The temperature of the vapor will stabilize at the boiling point of the liquid as it condenses and is collected in the receiving flask.[5][6]
 - This stable temperature reading is the boiling point of the liquid.[5]

Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume.

Procedure using a Graduated Cylinder and Balance:

This is a straightforward method for determining density.

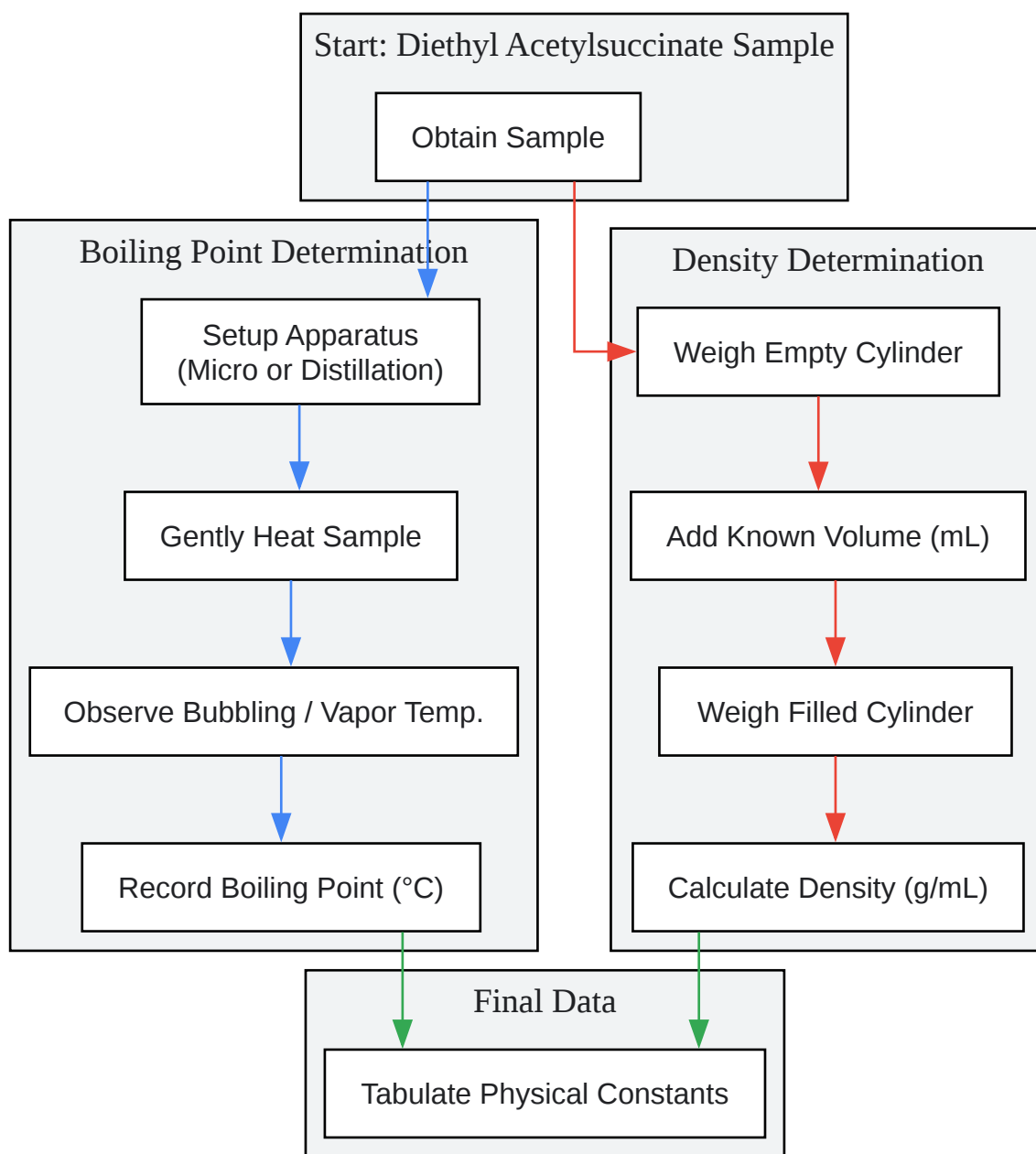
- Mass Measurement:

- An empty, dry graduated cylinder is placed on an electronic balance, and its mass is tared to zero.^[7]
- Alternatively, the mass of the empty cylinder is recorded.^[7]
- Volume Measurement:
 - A specific volume of **diethyl acetylsuccinate** (e.g., 10 mL) is carefully poured into the graduated cylinder.
 - The volume is read from the bottom of the meniscus at eye level to avoid parallax error.^[7]
- Mass of Liquid:
 - The graduated cylinder containing the liquid is placed back on the balance.
 - If the balance was tared, the reading directly gives the mass of the liquid. If not, the mass of the empty cylinder is subtracted from the total mass to find the mass of the liquid.^[7]
- Density Calculation:
 - The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.^{[7][8]}
 - For improved accuracy, the measurement should be repeated multiple times, and the average value should be taken.^[7] It is also important to record the temperature, as density is temperature-dependent.

Visualizations

Workflow for Physical Constant Determination

The logical workflow for determining the physical constants of **diethyl acetylsuccinate** is illustrated below.



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Caption: Experimental workflow for determining the boiling point and density of a liquid sample.

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